

Physicochemical Properties of Spirambrene: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Introduction

Spirambrene is a synthetic fragrance ingredient prized for its complex woody and ambery scent profile.[1][2] With the CAS numbers 121251-67-0 and 121251-68-1, this colorless to pale yellow liquid is a valuable component in fine fragrances, cosmetics, and other scented products.[3][4][5] Its unique spirocyclic structure is a key contributor to its distinct olfactory characteristics. This guide provides a comprehensive overview of the known physicochemical properties of **Spirambrene**, outlines relevant experimental protocols for their determination, and presents a typical experimental workflow for its quality control analysis.

Physicochemical Data

The following tables summarize the key physicochemical properties of **Spirambrene**, compiled from various sources. These properties are crucial for formulation development, safety assessment, and understanding its behavior in different matrices.

Table 1: General and Physical Properties of **Spirambrene**

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₆ O ₂	[3][4][5]
Molecular Weight	238.36 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[3][4]
Density	0.99 g/cm ³ (lit.)	[3]
Refractive Index (n _{20/D})	1.476 - 1.481	[3]
Boiling Point	~252 °C	[4][5]
Flash Point	>200 °F	[4]
Vapor Pressure	0.0039 hPa (20°C)	[5]

Table 2: Solubility and Partitioning Properties of **Spirambrene**

Property	Value	Source(s)
Solubility in Water	Insoluble	[4]
Solubility in Organics	Soluble in alcohol	[4]
LogP (o/w)	4.9	[5]

Note on Melting Point and pKa:

- Melting Point: As **Spirambrene** exists as a liquid at standard conditions, its melting point is not a commonly reported or relevant property for its typical applications.
- pKa: **Spirambrene** is a non-ionizable compound under normal physiological conditions. Its structure lacks acidic or basic functional groups that would have a measurable pKa.

Experimental Protocols

Detailed experimental protocols for the determination of **Spirambrene**'s specific physicochemical properties are not extensively published. However, standard methodologies

for determining these properties for similar organic compounds are well-established. Below are generalized protocols that are applicable for the characterization of **Spirambrene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample is the micro boiling point determination using a Thiele tube.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial
- Heating source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath fluid

Procedure:

- A small amount of the **Spirambrene** sample is placed in the sample vial.
- The capillary tube is placed in the vial with the open end downwards.
- The vial is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing the heating fluid.
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.
- The heating is adjusted to maintain a steady stream of bubbles.

- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

Determination of Aqueous Solubility

The solubility of a substance in a particular solvent is the maximum amount of that substance that can dissolve in a given amount of the solvent at a specified temperature. The shake-flask method is a common technique for determining the solubility of organic compounds in water.

Apparatus:

- Conical flasks with stoppers
- Constant temperature water bath with shaker
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with a Flame Ionization Detector - GC-FID)

Procedure:

- An excess amount of **Spirambrene** is added to a known volume of distilled water in a conical flask.
- The flask is securely stoppered and placed in a constant temperature water bath shaker.
- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the mixture is allowed to stand to allow for phase separation.

- The aqueous phase is then centrifuged to remove any dispersed droplets of the undissolved compound.
- A known volume of the clear aqueous solution is carefully removed and diluted with a suitable organic solvent.
- The concentration of **Spirambrene** in the diluted sample is determined using a calibrated GC-FID method.
- The solubility is then calculated based on the measured concentration and the dilution factor.

Mandatory Visualization

Experimental Workflow for Quality Control of Spirambrene via Gas Chromatography

Gas chromatography is a critical analytical technique for assessing the purity and consistency of fragrance ingredients like **Spirambrene**. The following diagram illustrates a typical workflow for the quality control analysis of a **Spirambrene** sample.

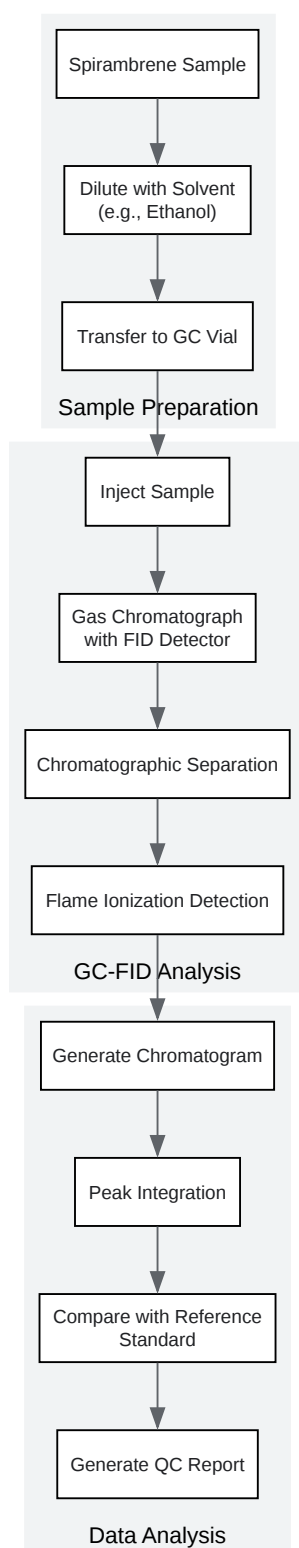


Figure 1: Experimental Workflow for Spirambrene QC

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Caption: Figure 1: Experimental Workflow for **Spirambrene** QC.

This workflow ensures that each batch of **Spirambrene** meets the required purity and quality standards before being used in final products.

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- To cite this document: BenchChem. [Physicochemical Properties of Spirambrene: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16213631/docs#physicochemical-properties-of-spirambrene-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b16213631/docs#physicochemical-properties-of-spirambrene-an-in-depth-technical-guide)

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